

Optimizing base and solvent for Mizoroki-Heck reactions

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Compound of Interest

Compound Name: *Benzo[b]thiophene, 2-iodo-6-methoxy-*

Cat. No.: *B190076*

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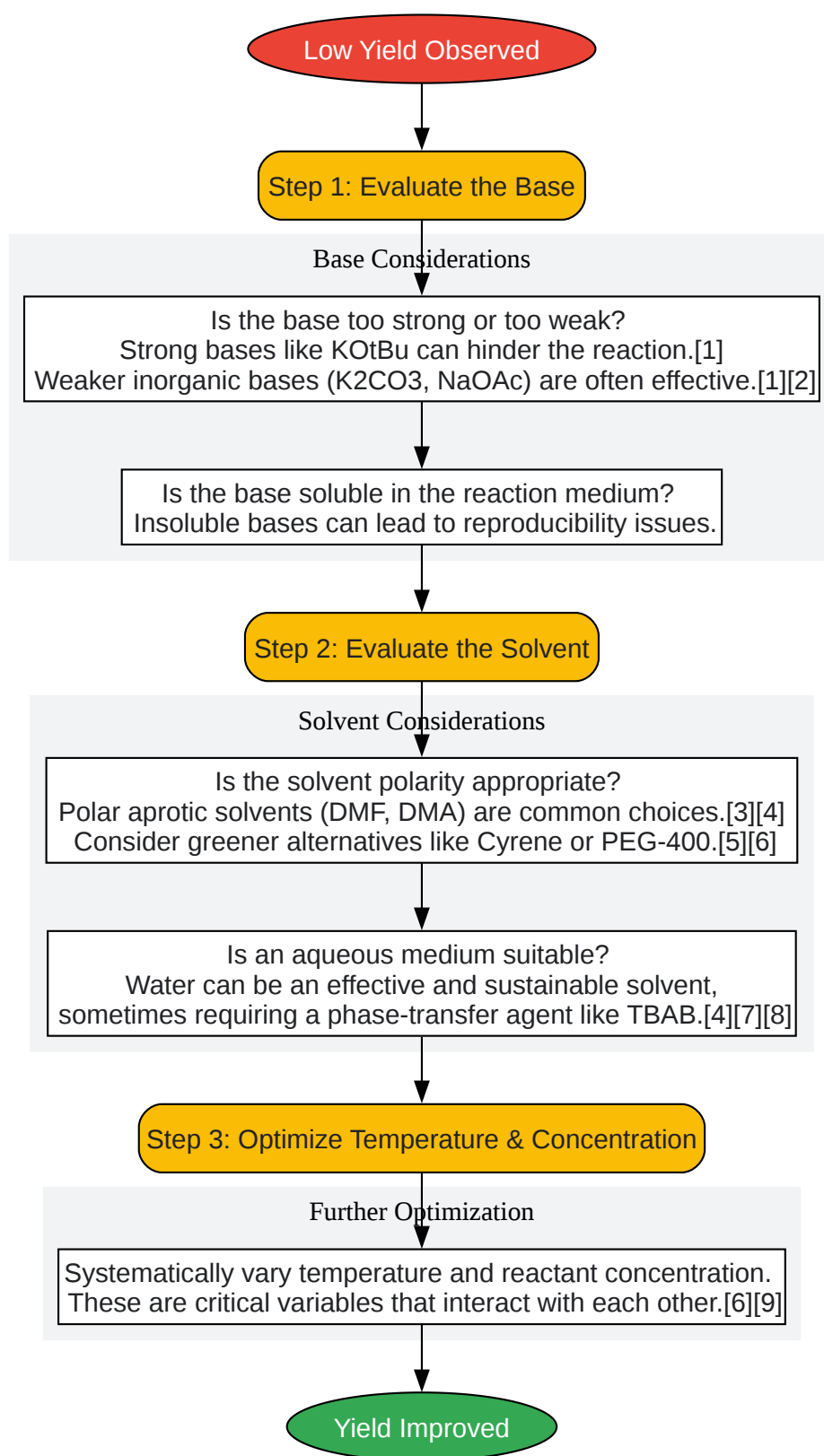
Technical Support Center: Mizoroki-Heck Reactions

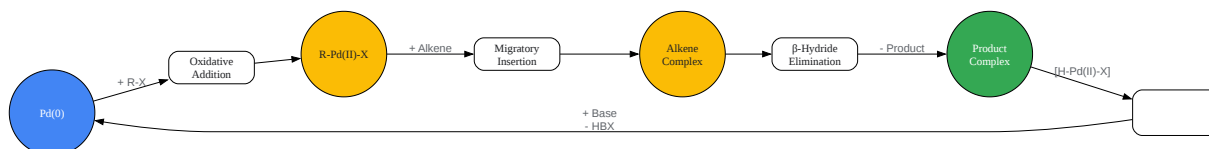
This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals optimize the base and solvent systems for Mizoroki-Heck reactions.

Troubleshooting Guide

Q1: My Mizoroki-Heck reaction is giving a low yield. What are the first parameters I should check regarding the base and solvent?

Low yields in Mizoroki-Heck reactions can often be attributed to suboptimal choices of base and solvent. Here's a logical workflow to troubleshoot this issue:





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